

# HTL14242 stability and proper storage conditions

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## Compound of Interest

Compound Name: HTL14242

Cat. No.: B607987

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A: Yes, inconsistent results can be a sign of compound degradation. We recommend verifying the storage conditions and performing a stability check. Refer to our troubleshooting guide below for more information.

## Stability Data Summary

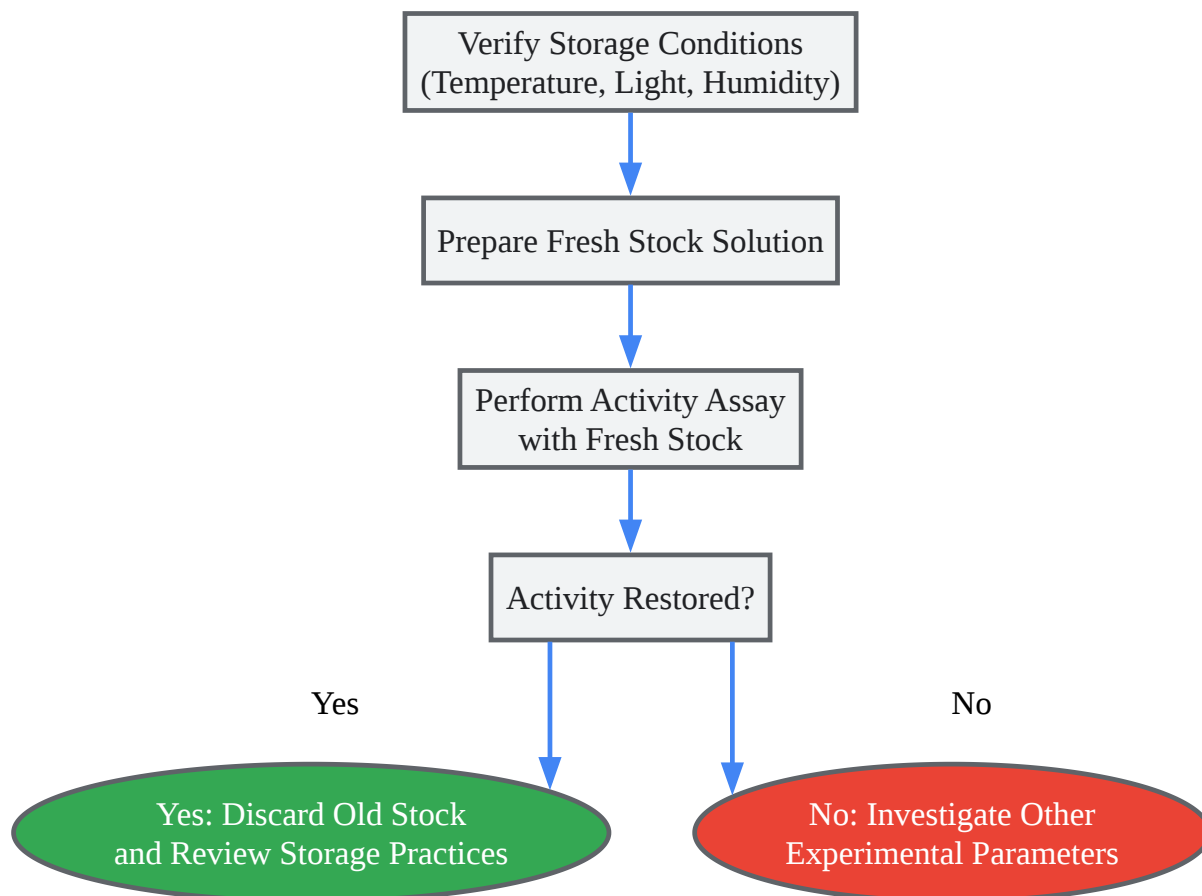
Condition	Temperature	Humidity	Duration	Degradation (%)
Recommended	2-8°C	< 40% RH	24 Months	< 2%
Room Temperature	20-25°C	60% RH	12 Months	< 5%
Accelerated	40°C	75% RH	6 Months	< 15%

Concentration	Temperature	Duration	Degradation (%)
10 mM	-20°C	6 Months	< 1%
10 mM	4°C	1 Month	< 3%
10 mM	Room Temperature	24 Hours	< 5%

## Troubleshooting Guide

Issue: Unexpected loss of compound activity in an assay.

Solution Workflow:



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Caption: Troubleshooting workflow for loss of compound activity.

## Experimental Protocols

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- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired concentration (e.g., 10 mM).

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- Aliquoting and Storage: Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term use.

#### Protocol 2: Forced Degradation Study Workflow

## Potential Degradation Pathway

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